

Introduction: The Strategic Role and Prudent Handling of a Key Fluorinated Intermediate

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Compound of Interest

Compound Name: 2,6-Difluoro-3-hydroxybenzoic acid

Cat. No.: B1582754

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The incorporation of fluorine into organic molecules is a cornerstone of modern drug discovery, profoundly altering the physicochemical and biological properties of active pharmaceutical ingredients (APIs).^{[1][2]} The strategic placement of fluorine atoms can enhance metabolic stability, improve bioavailability, and increase binding affinity.^{[3][4]} **2,6-Difluoro-3-hydroxybenzoic acid** stands as a valuable building block in this domain, utilized by researchers and drug development professionals in the synthesis of complex molecular architectures.^{[4][5]}

However, the same unique chemical properties that make fluorinated compounds valuable necessitate a rigorous and informed approach to their handling.^[1] This guide provides a comprehensive, in-depth technical overview of the safety protocols, handling procedures, and emergency responses pertinent to **2,6-Difluoro-3-hydroxybenzoic acid**. It is designed to empower researchers, scientists, and drug development professionals with the knowledge to work with this compound safely and effectively, grounding every recommendation in established safety principles and authoritative data.

Section 1: Compound Profile and Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is the foundation of its safe handling.

Chemical Structure:

Caption: Chemical structure of **2,6-Difluoro-3-hydroxybenzoic acid**.

Physicochemical Data Summary:

The following table summarizes the key physical and chemical properties of **2,6-Difluoro-3-hydroxybenzoic acid** and its analogues.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₄ F ₂ O ₃	[6]
Molecular Weight	174.10 g/mol	
Appearance	Solid	
GHS Hazard Statements	H315, H319, H335	[6]
InChI Key	FZHSZDCTILICIX- UHFFFAOYSA-N	

Note: Properties can vary slightly between suppliers and batches. Always refer to the specific Safety Data Sheet (SDS) for the material in use.

Section 2: Hazard Identification and Comprehensive Risk Assessment

Based on aggregated GHS information, **2,6-Difluoro-3-hydroxybenzoic acid** is classified as a hazardous substance. The primary hazards are:

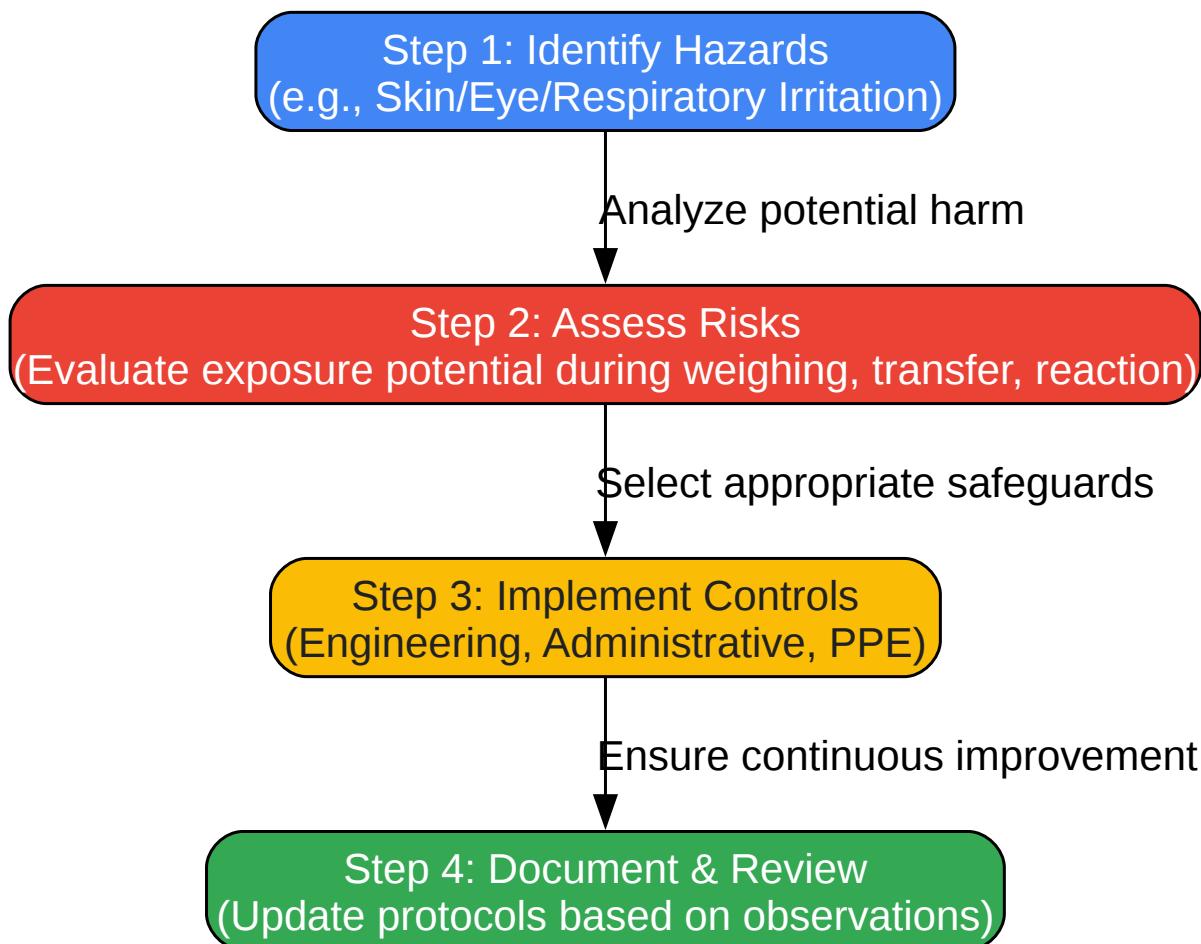
- H315: Causes skin irritation.[\[6\]](#)[\[7\]](#)
- H319: Causes serious eye irritation.[\[6\]](#)[\[7\]](#)
- H335: May cause respiratory irritation.[\[6\]](#)

Causality of Hazards: The acidic nature of the carboxylic group, combined with the electron-withdrawing effects of the fluorine atoms, contributes to its irritant properties. As a fine powder,

it can also become airborne, posing an inhalation risk.

A Systematic Approach to Risk Mitigation:

A proactive risk assessment is paramount before commencing any work. The following workflow provides a structured system for evaluating and controlling hazards.



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Caption: A four-step workflow for laboratory risk assessment.

Section 3: Protocols for Safe Handling and Exposure Control

Adherence to strict handling protocols is non-negotiable. The following procedures are designed to minimize exposure and ensure a safe laboratory environment.

Engineering Controls: The First Line of Defense

Your primary barrier against exposure is a well-maintained engineering control system.

- Ventilation: Always handle **2,6-Difluoro-3-hydroxybenzoic acid** within a certified chemical fume hood or a powder containment hood to control airborne dust.[6][8] Ensure the sash is positioned at the appropriate height to maximize capture efficiency.
- Emergency Equipment: Confirm that a safety shower and an emergency eyewash station are readily accessible and have been recently tested.[6]

Personal Protective Equipment (PPE): A Necessary Barrier

PPE is essential to prevent direct contact.[1][6] The selection of appropriate PPE should be based on a thorough risk assessment.

- Eye and Face Protection: Wear chemical splash goggles that conform to ANSI Z87.1 or EN 166 standards.[6][9] When there is a significant risk of splashing or dust generation, a face shield should be worn in addition to goggles.[6]
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile) and ensure they are inspected for defects before each use.[6][10] Change gloves immediately if they become contaminated. For tasks with a higher risk of exposure, consider double-gloving.[1]
- Body Protection: A standard laboratory coat is required. For larger quantities, a chemical-resistant apron may be necessary. Ensure clothing is laundered separately from personal items.[10]
- Respiratory Protection: If engineering controls are insufficient or during a large spill cleanup, a NIOSH-approved respirator with an appropriate particulate filter may be required.[6]

Respirator use must be part of a formal respiratory protection program.[\[11\]](#)

Step-by-Step Handling Protocol for Solid Compound

- Preparation: Don all required PPE before entering the designated handling area.
- Designated Area: Demarcate a specific area within the fume hood for handling the compound.
- Weighing: Use a spatula to carefully transfer the solid to a tared container. Avoid creating dust clouds.[\[10\]](#) Use smooth, deliberate motions.
- Transfer: If transferring the solid to a reaction vessel, do so carefully to prevent spillage.
- Post-Handling: Tightly seal the source container immediately after use.[\[10\]](#)
- Decontamination: Clean the spatula and the handling area with an appropriate solvent and wipe-down. Dispose of contaminated wipes as hazardous waste.
- Hygiene: After completing the task and removing PPE, wash hands thoroughly with soap and water.[\[6\]](#)[\[10\]](#) Do not eat, drink, or smoke in the laboratory.[\[6\]](#)

Section 4: Storage and Chemical Incompatibility

Proper storage is critical for maintaining the compound's integrity and preventing hazardous reactions.

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area. [\[6\]](#)[\[8\]](#) Keep away from sources of ignition and direct sunlight.
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases.[\[12\]](#) Contact with these substances can lead to vigorous, exothermic reactions or degradation of the compound.

Section 5: Comprehensive Emergency Procedures

Immediate and correct response to an emergency can significantly mitigate harm.

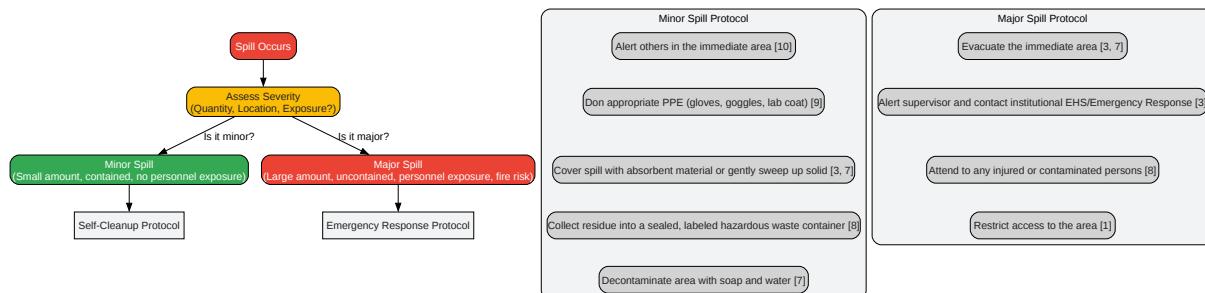
First Aid Measures

In all cases of exposure, seek prompt medical attention and provide the attending physician with the Safety Data Sheet.[\[13\]](#)

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure complete irrigation. [10] [12] Remove contact lenses if present and easy to do. [12] Seek immediate medical attention. [13]
Skin Contact	Immediately flush the affected area with large amounts of water for at least 15 minutes. [1] Remove any contaminated clothing while under a safety shower. [11] If irritation persists, seek medical attention. [7]
Inhalation	Move the affected person to fresh air immediately. [9] [12] If breathing is difficult, administer oxygen if you are trained to do so. [1] Seek immediate medical attention. [13]
Ingestion	Do NOT induce vomiting. [6] If the person is conscious, rinse their mouth with water and have them drink plenty of water. [12] Never give anything by mouth to an unconscious person. [6] Seek immediate medical attention.

Chemical Spill Response

Proper spill response depends on the scale and nature of the incident.[\[14\]](#)

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Caption: Decision tree for responding to a chemical spill.

Section 6: Waste Disposal Considerations

Proper disposal is a critical final step in the chemical lifecycle.

- Hazardous Waste: All unused **2,6-Difluoro-3-hydroxybenzoic acid** and any materials contaminated with it (e.g., gloves, weighing paper, absorbent materials) must be disposed of as hazardous chemical waste.[1][11]
- Containerization: Collect waste in a clearly labeled, sealed, and compatible container.[14]
- Regulations: Follow all institutional, local, and national regulations for hazardous waste disposal. Contact your institution's Environmental Health and Safety (EHS) office for specific guidance.[1]

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